

An In-depth Technical Guide to the Structural Basis of 20S Proteasome Inhibition

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Compound of Interest

Compound Name: 20S Proteasome-IN-1

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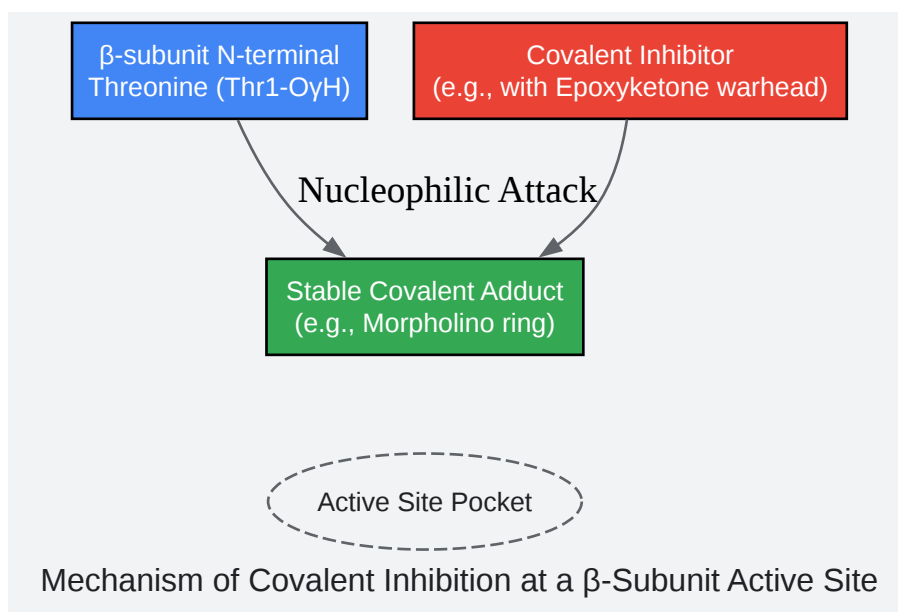
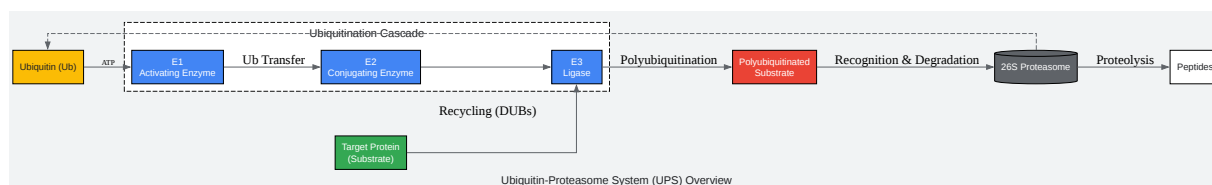
This technical guide provides a comprehensive overview of the structural mechanisms underlying the inhibition of the 20S proteasome, the catalytic core of the ubiquitin-proteasome system (UPS). Understanding these intricate interactions at an atomic level is crucial for the rational design and development of next-generation therapeutic agents targeting a wide range of diseases, including cancer and inflammatory disorders.

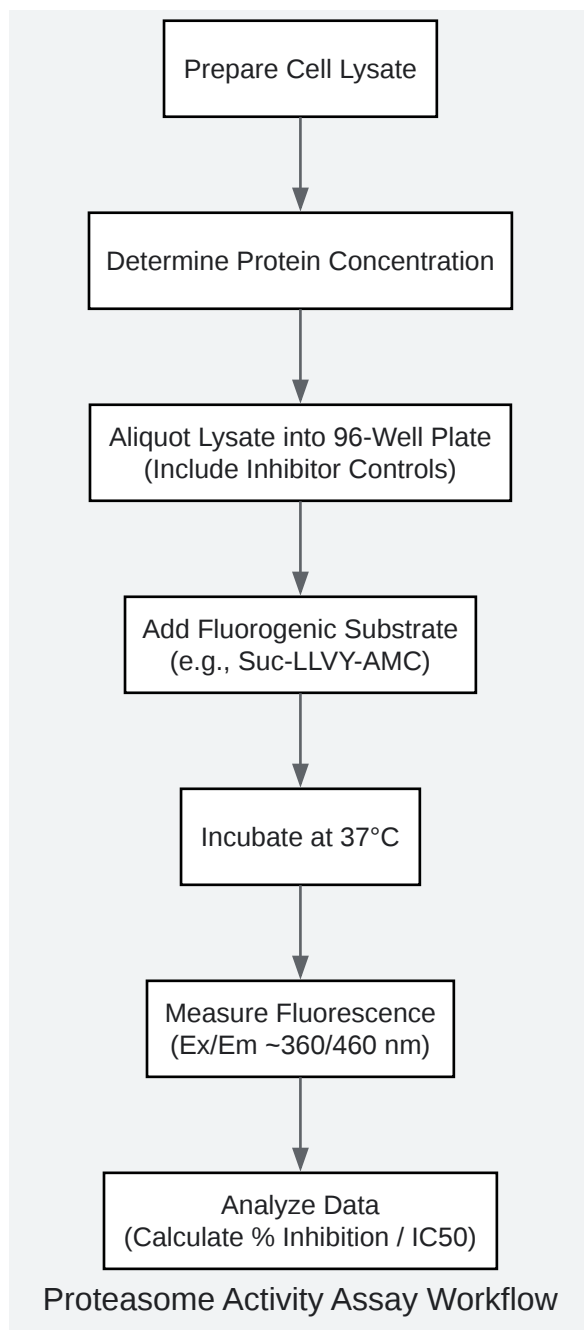
Introduction: The Ubiquitin-Proteasome System

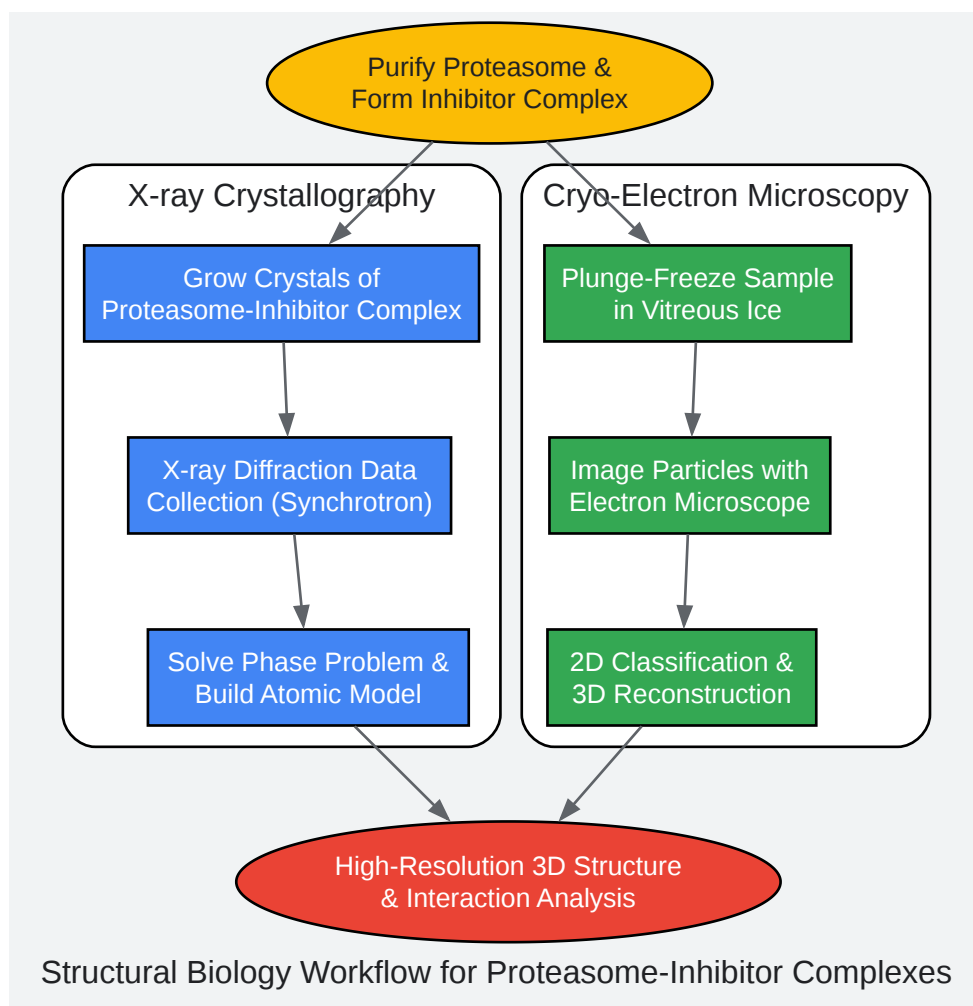
The ubiquitin-proteasome system is the primary pathway for regulated intracellular protein degradation in eukaryotic cells, controlling the turnover of proteins involved in critical cellular processes like cell cycle progression, gene expression, and apoptosis.^[1] The system's specificity is achieved through a three-enzyme cascade (E1, E2, and E3) that tags substrate proteins with a polyubiquitin chain.^{[2][3]} This polyubiquitin tag serves as a recognition signal for the 26S proteasome, a 2.5 MDa complex responsible for the protein's degradation.^{[1][4]}

The 26S proteasome is composed of a 20S core particle (CP) that contains the catalytic activity and one or two 19S regulatory particles (RP) that recognize, deubiquitinate, unfold, and

translocate ubiquitinated substrates into the 20S core for degradation.[5][6] This guide focuses on the 20S proteasome, the direct target of numerous clinically important inhibitor drugs.







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